

# Application Notes and Protocols for RO9021 in Mycobacterial Cell Culture

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## Compound of Interest

Compound Name: RO9021

Cat. No.: B610541

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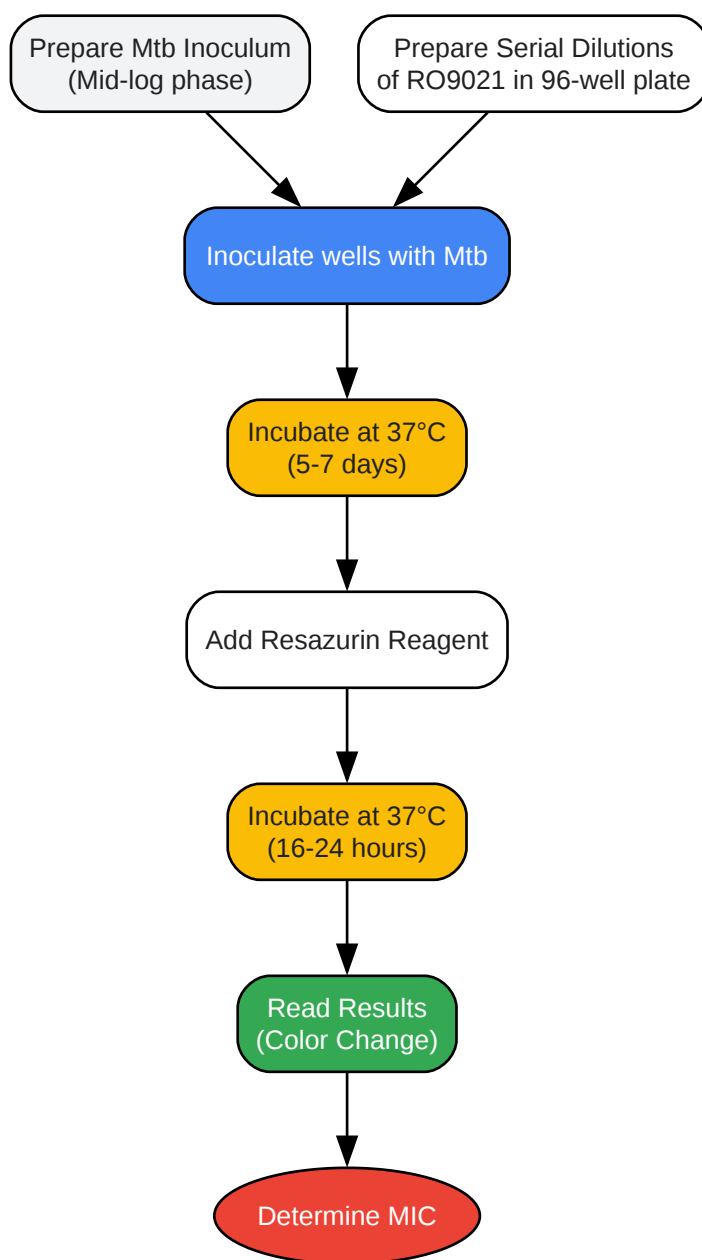
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## Introduction

**RO9021** has been identified as a potent inhibitor of Mycobacterium tuberculosis (Mtb) Protein Kinase G (PknG), a crucial virulence factor for intracellular survival.[1][2][3] PknG, a eukaryotic-like serine/threonine kinase, is secreted by pathogenic mycobacteria within the macrophage phagosome, where it prevents fusion with the lysosome.[1][2] This mechanism allows the mycobacteria to evade degradation and establish a long-term latent infection.[1][2][3] By inhibiting PknG, **RO9021** facilitates the delivery of mycobacteria to the lysosome, leading to their destruction within the host cell.[4] These application notes provide detailed protocols for the use of **RO9021** in mycobacterial cell culture and intracellular efficacy models.

## Mechanism of Action

**RO9021** acts as an ATP-competitive inhibitor of PknG.[3] The inhibition of PknG kinase activity disrupts its function in modulating host cell trafficking pathways, specifically the prevention of phagosome-lysosome fusion.[1][2] This leads to the maturation of the mycobacteria-containing phagosome into a phagolysosome, exposing the bacteria to the harsh, degradative environment of the lysosome and resulting in mycobacterial cell death.[4]



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